An In-Depth Technical Guide to Ecotoxicology Studies Using Atrazine-ring-UL-^{14}C

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Atrazine-ring-UL-14C*
CAS No.:	*102029-43-6*
Cat. No.:	*B034962*

Get Quote

Introduction: The Imperative for Precision in Atrazine Ecotoxicology

Atrazine [6-chloro-N-ethyl-N'-(1-methylethyl)-1,3,5-triazine-2,4-diamine] remains a globally significant herbicide, valued for its efficacy in controlling broadleaf and grassy weeds. However, its persistence, mobility, and potential for off-target effects necessitate rigorous ecotoxicological evaluation. To accurately determine the environmental fate—encompassing its transformation, distribution, and potential for bioaccumulation—researchers rely on radiolabeled tracer studies. This guide provides a technical deep-dive into the design, execution, and interpretation of ecotoxicology studies using uniformly ^{14}C-labeled Atrazine, specifically Atrazine-ring-UL-^{14}C.

The choice of a uniformly labeled triazine ring is a critical experimental decision. The s-triazine ring is the core, persistent moiety of the atrazine molecule. While the ethyl and isopropyl side chains are susceptible to relatively rapid microbial N-dealkylation, the ring itself degrades much more slowly.[1] Using Atrazine-ring-UL-^{14}C ensures that the radiolabel tracks the fate of this persistent core structure, allowing for a complete mass balance and preventing the premature loss of the tracer as $^{14}CO_2$ from side-chain metabolism.[2][3] This approach is fundamental to

© 2026 BenchChem. All rights reserved.

fulfilling regulatory data requirements, such as those outlined by the OECD and EPA, which demand a comprehensive accounting of the applied substance.

This document is structured to provide researchers, environmental scientists, and drug development professionals with not just the protocols, but the scientific rationale underpinning them. We will explore terrestrial and aquatic fate studies, detailing the causality behind experimental choices and providing a framework for generating robust, self-validating data.

Part 1: Terrestrial Fate and Transformation (OECD 307 & OCSPP 835.4100)

Understanding the behavior of atrazine in soil is paramount, as this compartment dictates its persistence, bioavailability, and potential for leaching into groundwater. The standard approach follows internationally harmonized guidelines like OECD Test Guideline 307 ("Aerobic and Anaerobic Transformation in Soil") and the corresponding US EPA OCSPP 835.4100.[4][5][6]

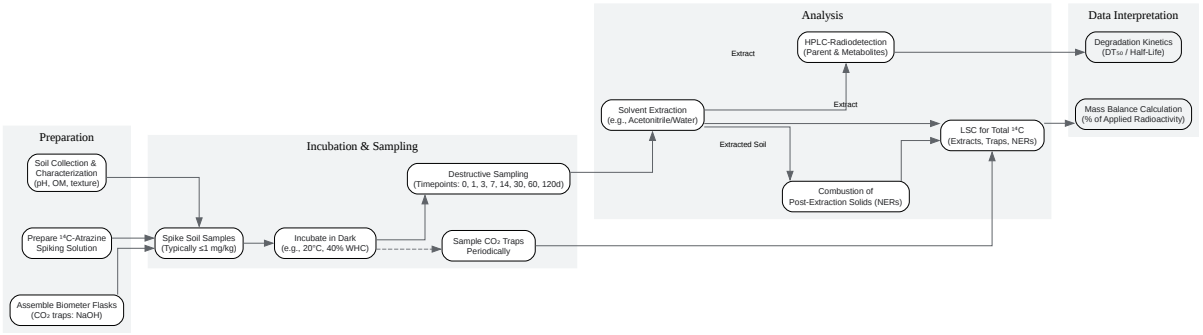
Core Principle: The Soil Microcosm

The foundational experimental system is the soil microcosm, a controlled laboratory setup designed to simulate field conditions.[7] Soil samples are treated with Atrazine-ring-UL-^{14}C and incubated in the dark under controlled temperature and moisture. The ^{14}C label allows for a complete mass balance at each sampling interval, tracking the distribution of radioactivity between the parent compound, transformation products, mineralized $^{14}CO_2$, and non-extractable residues (NERs).[4]

Experimental Workflow: Aerobic Soil Metabolism

The workflow for a typical aerobic soil metabolism study is designed to quantify the rate and pathway of degradation.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for an OECD 307 Aerobic Soil Metabolism Study.

Detailed Protocol: Aerobic Soil Transformation

- Soil Selection and Preparation:
  - Select soils representative of relevant agricultural areas. Characterize key properties: pH, organic carbon content, texture (sand/silt/clay percentages), and microbial biomass.
  - Sieve fresh soil (e.g., <2 mm) and adjust moisture to 40-60% of water holding capacity (WHC). Pre-incubate for 7-10 days to allow microbial populations to stabilize.

© 2026 BenchChem. All rights reserved.

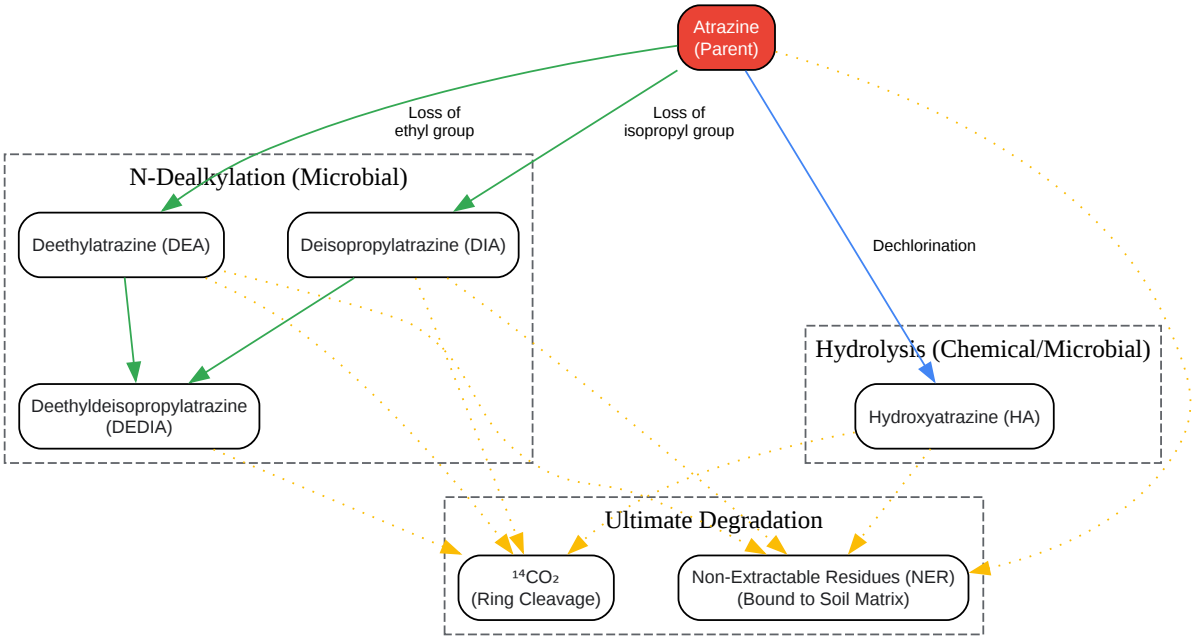
- Application of ^{14}C-Atrazine:
  - Prepare a stock solution of Atrazine-ring-UL-^{14}C of known specific activity.
  - Apply the solution to the soil samples to achieve an environmentally relevant concentration, typically corresponding to the maximum recommended field application rate (e.g., 0.5 - 1.5 mg/kg).[8] The use of a solvent carrier like acetone should be minimized and allowed to evaporate to avoid impacting microbial activity.[9]
- Incubation System:
  - Use flow-through systems or biometer flasks equipped with traps for volatiles and CO_2.[4]
  - A common setup includes a trap with ethylene glycol for organic volatiles followed by two traps with sodium hydroxide (NaOH) or potassium hydroxide (KOH) solution to capture $^{14}CO_2$.
  - Incubate flasks in the dark at a constant temperature (e.g., 20 ± 2°C) for up to 120 days.[5]
- Sampling and Extraction:
  - At predetermined intervals (e.g., 0, 1, 3, 7, 14, 30, 60, 90, 120 days), sacrifice duplicate flasks for analysis.
  - Extract the soil samples exhaustively using an appropriate solvent system, such as acetonitrile/water mixtures, via methods like mechanical shaking or pressurized liquid extraction (PLE).[10]
  - Sample the NaOH traps at each interval to quantify mineralization.
- Analysis:
  - Quantify Radioactivity: Use Liquid Scintillation Counting (LSC) to determine the total ^{14}C in the solvent extracts and the NaOH traps.
  - Characterize Residues: Analyze the solvent extracts using High-Performance Liquid Chromatography (HPLC) with an in-line radiodetector (e.g., flow scintillation analyzer) to separate and quantify parent atrazine and its ^{14}C-metabolites.[6][11]

© 2026 BenchChem. All rights reserved.

- Non-Extractable Residues (NERs): The soil remaining after extraction contains the NERs. Quantify this fraction by combusting a subsample in an oxidizer, trapping the resulting $^{14}CO_2$, and measuring it by LSC.[12]

Atrazine's Transformation Pathway in Soil

The use of ring-labeled ^{14}C is essential to elucidate the complete degradation pathway, as the label remains with the core structure through initial dealkylation and subsequent hydrolysis steps.



Click to download full resolution via product page

Caption: Primary transformation pathways of atrazine in soil.

Data Interpretation and Key Endpoints

© 2026 BenchChem. All rights reserved.

The primary outputs of these studies are the degradation half-life (DT_{50}) and the identification of major metabolites.

- Mass Balance: The total recovery of applied radioactivity should be within 90-110%, ensuring the validity of the study.[4]
- Degradation Kinetics (DT_{50}): The disappearance time for 50% of the parent compound is calculated. Atrazine's DT_{50} can vary significantly based on soil properties and conditions.[13][14]
- Metabolite Profile: The concentration of major transformation products like deethylatrazine (DEA), deisopropylatrazine (DIA), and hydroxyatrazine (HA) are tracked over time.[15][16] Typically, DEA is a more prominent metabolite than DIA in many soil systems.[17]
- Mineralization: The cumulative amount of $^{14}CO_2$ evolved indicates the extent of complete degradation of the triazine ring.[18]
- Non-Extractable Residues (NERs): The formation of NERs is a critical endpoint. These are residues that become physically entrapped or chemically bound to the soil matrix (e.g., humic substances) and cannot be recovered by solvent extraction.[19][20] High NER formation can contribute to the long-term persistence of residues in the environment.[12]

Parameter	Typical Range in Aerobic Soil	Reference
DT_{50} (Half-Life)	22 - 146 days	[12][13]
Mineralization ($^{14}CO_2$)	< 1% to ~6% after ~100 days	[12][18]
Non-Extractable Residues	20% to >60% after ~100 days	[12][19]
Major Metabolites	DEA, DIA, HA	[15][16]

Table 1: Representative endpoints for Atrazine-ring-UL-^{14}C in aerobic soil metabolism studies.

Anaerobic vs. Aerobic Conditions

© 2026 BenchChem. All rights reserved.

Anaerobic studies are crucial for simulating conditions in flooded soils (e.g., rice paddies) or saturated subsoils. Degradation under anaerobic conditions is generally slower than in aerobic environments.[4][5] Studies have shown that atrazine degradation can be highly variable and significantly reduced under anaerobic conditions, leading to longer persistence.[21]

Part 2: Aquatic Ecotoxicology

Atrazine's mobility makes its entry into aquatic systems via runoff a primary concern. ^{14}C-labeled studies are essential for determining its fate in water and its potential for uptake by aquatic organisms.

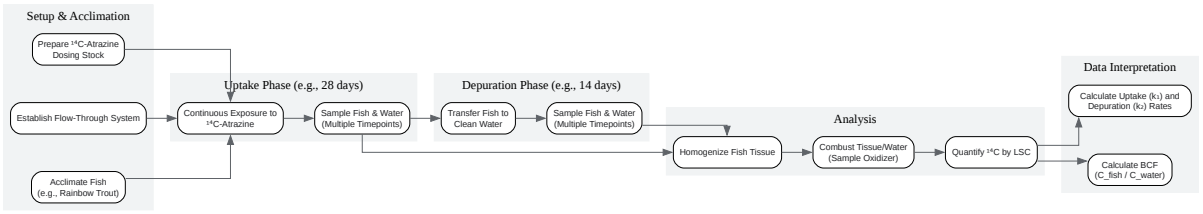
Bioaccumulation in Fish (OECD 305)

The potential for a chemical to accumulate in aquatic organisms is a key regulatory endpoint. The OECD 305 guideline ("Bioaccumulation in Fish: Aqueous and Dietary Exposure") provides a framework for determining the Bioconcentration Factor (BCF).[22][23]

Causality of the Flow-Through System: A flow-through test system is strongly preferred over a semi-static one for bioaccumulation studies.[22] This design continuously replaces the test water, ensuring a constant exposure concentration of ^{14}C-atrazine and preventing the depletion of the test substance due to uptake by the fish. It also removes fish excretory products, maintaining water quality and providing a more realistic and reliable measure of the true BCF.

Experimental Workflow: Fish Bioconcentration Study

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Workflow for an OECD 305 Fish Bioconcentration Study.

Detailed Protocol: Aqueous Exposure Bioaccumulation

- Test Organisms: Use a recommended fish species like Rainbow Trout (Oncorhynchus mykiss) or Zebrafish (Danio rerio). Acclimate fish to test conditions.[23]
- Uptake Phase:
  - Expose fish to a constant, low concentration of Atrazine-ring-UL-^{14}C in a flow-through system for a period of up to 28 days.[22]
  - At specified intervals, sample water and several fish.
- Depuration Phase:
  - After the uptake phase, transfer the remaining fish to a flow-through system with clean, untreated water.
  - Sample fish and water at intervals during this phase to measure the rate of elimination.[24]

© 2026 BenchChem. All rights reserved.

- Sample Analysis:
  - Analyze water samples directly by LSC to confirm exposure concentrations.
  - Homogenize whole fish tissues. Combust subsamples of the homogenate in a sample oxidizer to convert all ^{14}C to $^{14}CO_2$, which is then trapped and quantified by LSC. This ensures measurement of the total radioactive residue (parent + metabolites).
- Data Interpretation:
  - Bioconcentration Factor (BCF): The BCF is the primary endpoint. It is the ratio of the ^{14}C concentration in the fish (C_fish) to the ^{14}C concentration in the water (C_water) at steady-state.[25]
  - Kinetics: Calculate the uptake rate constant (k_1) and the depuration rate constant (k_2). The kinetic BCF (BCFk) can be calculated as k_1/k_2.[25]

Organism	BCF Value	Exposure Conditions	Reference
Xenopus laevis (larvae)	1.5 - 1.6 mL/g	8h exposure	[26]
General Aquatic Fauna	Limited bioaccumulation, negligible biomagnification	N/A	[27]

Table 2: Bioconcentration data for Atrazine. Atrazine generally exhibits low bioaccumulation potential.

Aquatic Microcosm/Mesocosm Studies

To assess effects at a community and ecosystem level, larger-scale aquatic microcosm or mesocosm studies are employed. These systems contain multiple trophic levels, including primary producers (algae, macrophytes), primary consumers (invertebrates), and secondary consumers.[26][28]

© 2026 BenchChem. All rights reserved.

Core Principle: These studies bridge the gap between single-species laboratory tests and complex field scenarios. By introducing Atrazine-ring-UL-^{14}C, researchers can simultaneously track the distribution and fate of the herbicide within the system's compartments (water, sediment, biota) and measure its effects on community structure and function.[28]

Key Endpoints in ^{14}C-Dosed Microcosms:

- Fate:
  - Disappearance of ^{14}C-atrazine from the water column (DT_{50}).
  - Partitioning of ^{14}C into sediment.
  - Formation of ^{14}C-metabolites in water and sediment.
  - Uptake of ^{14}C into periphyton, macrophytes, and invertebrates.
- Effects:
  - Impact on primary productivity (e.g., ^{14}C-bicarbonate uptake by phytoplankton).
  - Changes in algal and macrophyte biomass.
  - Shifts in invertebrate community structure.
  - Effects on survival and growth of caged organisms (e.g., daphnids, fish larvae).[29]

Part 3: Advanced Analytical Methodologies

Accurate quantification and identification of Atrazine-ring-UL-^{14}C and its transformation products are the bedrock of these studies. This requires a combination of robust extraction, sensitive detection, and powerful separation techniques.

Sample Preparation and Extraction

- Water: Samples can often be analyzed directly by LSC after mixing with a scintillation cocktail. For trace-level analysis or metabolite profiling, solid-phase extraction (SPE) using C18 or graphitized carbon cartridges can be used to concentrate the ^{14}C-residues.[6][30]

© 2026 BenchChem. All rights reserved.

- Soil/Sediment: Requires vigorous solvent extraction (e.g., acetonitrile/water, methanol) to release the parent compound and metabolites from the matrix. Techniques like Accelerated Solvent Extraction (ASE) or microwave-assisted extraction can improve efficiency.[31]

- Biota: Tissues are typically homogenized and then combusted in a sample oxidizer. This converts all ^{14}C-residues to $^{14}CO_2$, which is trapped and counted by LSC, providing a measure of the total radioactive residue.

Detection and Quantification

- Liquid Scintillation Counting (LSC): This is the primary technique for quantifying ^{14}C. It offers high efficiency and is the gold standard for determining total radioactivity in a given sample matrix (extract, CO_2 trap, or combusted tissue).[2][3]

- Combustion/Oxidation: Essential for solid samples (soil, sediment, tissue) and for determining non-extractable residues. The sample is combusted at high temperature, and the resulting $^{14}CO_2$ is quantitatively trapped and measured by LSC.

Separation and Identification: HPLC with Radiodetection

To understand the transformation pathways, it is necessary to separate the parent ^{14}C-atrazine from its various ^{14}C-metabolites.

- Technique: High-Performance Liquid Chromatography (HPLC) coupled with an in-line radiodetector is the method of choice.[8][32]

- Typical Conditions:

  - Column: Reversed-phase C18 columns are most common.[6]

  - Mobile Phase: A gradient of acetonitrile and an aqueous buffer (e.g., water with 0.1% acetic acid or ammonium acetate) is typically used to separate compounds of varying polarity.[11][33]

  - Detection: The HPLC eluent passes through a UV detector (for non-labeled standards) and then into a radiodetector. The radiodetector mixes the eluent with a scintillation cocktail in real-time and passes it through a measurement cell positioned between two photomultiplier tubes to detect the ^{14}C.[34]

© 2026 BenchChem. All rights reserved.

- Interpretation: The output is a radiochromatogram, showing peaks of radioactivity over time. Peaks are identified by comparing their retention times to those of known, non-labeled analytical standards (e.g., atrazine, DEA, DIA, HA). The area under each peak is proportional to the amount of that specific ^{14}C-labeled compound.[34][35]

Conclusion: A Framework for Scientifically Sound Ecotoxicology

The use of Atrazine-ring-UL-^{14}C provides an indispensable tool for the comprehensive assessment of the herbicide's environmental fate. Its power lies in the ability to conduct a full mass balance, ensuring that all fractions of the applied dose—from the parent compound to its various metabolites, bound residues, and mineralized products—are accounted for. This level of detail is impossible to achieve with non-radiolabeled studies alone.

By adhering to standardized protocols like OECD 307 and 305, and by understanding the scientific rationale behind key experimental choices—such as the use of ring-labeling and flow-through systems—researchers can generate data that is not only robust and reproducible but also meets the stringent requirements of regulatory bodies worldwide. This guide provides the technical framework and foundational logic to empower scientists in designing and executing ecotoxicology studies that deliver clear, defensible insights into the environmental behavior of atrazine.

References

- OECD. (2002). Test No. 307: Aerobic and Anaerobic Transformation in Soil. OECD Guidelines for the Testing of Chemicals, Section 3. Paris: OECD Publishing. [Link][4][12][15]
- ibacon GmbH. (n.d.). OECD 307: Aerobic and Anaerobic Transformation in Soil. Retrieved from ibacon.com. [Link][4][5]
- Australian Pesticides and Veterinary Medicines Authority. (1993). Review of Atrazine - Environmental Assessment. APVMA. [Link]
- Curriero, F. C., et al. (2007). Assessing Exposure to Atrazine and Its Metabolites Using Biomonitoring. Environmental Health Perspectives, 115(8), 1147–1152. [Link]

© 2026 BenchChem. All rights reserved.

- Seybold, C. A., et al. (2001). Anaerobic Degradation of Atrazine and Metolachlor and Metabolite Formation in Wetland Soil and Water Microcosms. Journal of Environmental Quality, 30(4), 1271-1277. [Link]
- Smithers. (n.d.). EPA Guideline Studies: Environmental Fate and Metabolism. Retrieved from smithers.com. [Link]
- ibacon GmbH. (n.d.). OECD 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure. Retrieved from ibacon.com. [Link][20][23]
- Buchholz, B. A., et al. (1999). HPLC-accelerator MS measurement of atrazine metabolites in human urine after dermal exposure. Analytical Chemistry, 71(16), 3519-3525. [Link]
- Jones, K. C., et al. (2004). Formation of non-extractable pesticide residues: observations on compound differences, measurement and regulatory issues. Environment International, 30(4), 437-446. [Link]
- Wang, Y., et al. (2021). Residual Characteristics of Atrazine and Its Metabolites in the Liaoning Province of China. International Journal of Environmental Research and Public Health, 18(21), 11528. [Link]
- Barriuso, E., et al. (2008). Characterization of the Atrazine's Bound (Nonextractable) Residues Using Fractionation Techniques for Soil Organic Matter. Environmental Science & Technology, 42(5), 1547-1553. [Link][19]
- Barriuso, E., et al. (2008). Characterization of the atrazine's bound (nonextractable) residues using fractionation techniques for soil organic matter. Environmental Science & Technology, 42(5), 1547-53. [Link][20]
- FAO. (n.d.). Bioaccumulation in fish. Pesticide Registration Toolkit. [Link]
- Shipitalo, M. J., et al. (2003). Atrazine, deethylatrazine, and deisopropylatrazine in surface runoff from conservation tilled watersheds. Journal of Environmental Quality, 32(2), 654-662. [Link]
- Wang, Q., et al. (2024). Degradation of Atrazine by an Anaerobic Microbial Consortium Enriched from Soil of an Herbicide-Manufacturing Plant. Current Microbiology, 81(4), 143.

© 2026 BenchChem. All rights reserved.

[Link]

- Capriel, P., et al. (1985). Distribution and nature of bound (nonextractable) residues of atrazine in a mineral soil nine years after the herbicide application. Journal of Agricultural and Food Chemistry, 33(4), 567-569. [Link]
- BioTecnologie BT. (n.d.). Environmental fate. Retrieved from biotecnologiebt.it. [Link]
- OECD. (2012). Test No. 305: Bioaccumulation in Fish: Aqueous and Dietary Exposure. OECD Guidelines for the Testing of Chemicals, Section 3. Paris: OECD Publishing. [Link][19] [24][36]
- Vryzas, Z., et al. (2015). Sample chromatograms from the analysis of atrazine, HA, DEA, and DIA in soil extracts. ResearchGate. [Link]
- Rychlewska, J., & Franklin, F. P. (2013). Atrazine degradation in soil: effects of adjuvants and a comparison of three mathematical models. Pest Management Science, 69(11), 1258-1263. [Link]
- Yeo, C. I., et al. (1998). Evaluation of atrazine soil extraction methods for the determination by enzyme immunoassay and gas chromatography. Journal of Agricultural and Food Chemistry, 46(9), 3653-3658. [Link]
- US EPA. (2011). Aerobic (or Anaerobic) Degradation in Soil of [test compound]. Retrieved from epa.gov. [Link]
- US EPA. (2008). Fate, Transport and Transformation Test Guidelines OPPTS 835.4100 Aerobic Soil Metabolism. Retrieved from epa.gov. [Link]
- Selcia. (2015). The Use of Radiolabelled Pesticides in R & D. Retrieved from selcia.com. [Link][3]
- ATSDR. (2003). Toxicological Profile for Atrazine. Agency for Toxic Substances and Disease Registry. [Link]
- Mandelbaum, R. T., et al. (1993). Mineralization of the s-triazine ring of atrazine by stable bacterial mixed cultures. Applied and Environmental Microbiology, 59(6), 1695-1701. [Link]

© 2026 BenchChem. All rights reserved.

- Steinheimer, T. R. (1993). Liquid Chromatographic Determination of Atrazine and Its Degradation Products in Water. U.S. Geological Survey. [Link]
- Li, Y., et al. (2021). Combination of high specific activity carbon-14 labeling and high resolution mass spectrometry to study pesticide metabolism in crops. Journal of Hazardous Materials, 418, 126315. [Link]
- Agilent Technologies. (2008). Analysis of Atrazine in Drinking Water at the ppb Level Using New Agilent Reversed Phase LC Columns. Application Note. [Link]
- Singh, S., et al. (2018). Toxicity, degradation and analysis of the herbicide atrazine. Environmental Chemistry Letters, 16(1), 211-237. [Link]
- Mandelbaum, R. T., Wackett, L. P., & Allan, D. L. (1993). Mineralization of the s-triazine ring of atrazine by stable bacterial mixed cultures. Applied and Environmental Microbiology, 59(6), 1695–1701. [Link]
- ATSDR. (2003). Toxicological Profile for Atrazine. Agency for Toxic Substances and Disease Registry. [Link]
- Jablonowski, N. D., et al. (2009). Persistence of C-14-labeled atrazine and its residues in a field lysimeter soil after 22 years. Environmental Pollution, 157(7), 2126-2131. [Link]
- Eisler, R. (1989). Atrazine hazards to fish, wildlife, and invertebrates: a synoptic review. U.S. Fish and Wildlife Service. [Link]
- Edginton, A. N., et al. (2005). Toxicokinetics of 14C-atrazine and its metabolites in stage-66 Xenopus laevis. Environmental Science & Technology, 39(23), 9328-9334. [Link]
- El-Khatib, R., et al. (2014). Radioactivity Detectors for High-Performance Liquid Chromatography in Drug Metabolism Studies. ResearchGate. [Link]
- Imfeld, G., et al. (2024). Tracking atrazine degradation in soil combining 14C-mineralisation assays and compound-specific isotope analysis. Chemosphere, 363, 142981. [Link]
- Open MedScience. (2024). The Role of Carbon-14 Radiolabelling in ADME Studies. Retrieved from openmedscience.com. [Link]

© 2026 BenchChem. All rights reserved.

- Penner, N., et al. (2024). Recommendations on the Use of Multiple Labels in Human Mass Balance Studies. Drug Metabolism and Disposition, 52(2), 105-115. [Link]
- Radosevich, M., et al. (2008). Aerobic mineralization of [U-ring-14 C]-atrazine in biometers in the.... ResearchGate. [Link]
- Schepers, E., et al. (2019). Mass balance and metabolite profiling of 14C-guadecitabine in patients with advanced cancer. Cancer Chemotherapy and Pharmacology, 84(5), 1065-1075. [Link]
- Johnsen, A. R., et al. (2004). Method for Spiking Soil Samples with Organic Compounds. Applied and Environmental Microbiology, 70(6), 3730-3732. [Link]
- Karpouzas, D. G., et al. (2019). Assessing the Effects of Pesticides on the Soil Microbial Community: Advances, Standardization of.... In: Pesticides in the Modern World - Risks and Benefits. InTech. [Link]
- CCME. (1999). Canadian Water Quality Guidelines for the Protection of Aquatic Life - Atrazine. Canadian Council of Ministers of the Environment. [Link]
- US EPA. (2016). Refined Ecological Risk Assessment for Atrazine. Office of Pesticide Programs. [Link]
- Schepers, E., et al. (2019). Mass balance and metabolite profiling of 14C-guadecitabine in patients with advanced cancer. Cancer Chemotherapy and Pharmacology, 84, 1065–1075. [Link]
- DEW. (2020). Atrazine in marine water, Toxicant default guideline values for protecting aquatic ecosystems, draft technical brief. Department for Environment and Water, South Australia. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Mineralization of the s-triazine ring of atrazine by stable bacterial mixed cultures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. openmedscience.com [openmedscience.com]
- 3. selcia.com [selcia.com]
- 4. Kinetics of aerobic and anaerobic biomineralization of atrazine in surface and subsurface agricultural soils in Ohio - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Kinetics of aerobic and anaerobic biomineralization of atrazine in surface and subsurface agricultural soils in Ohio | Semantic Scholar [semanticscholar.org]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. Combination of high specific activity carbon-14 labeling and high resolution mass spectrometry to study pesticide metabolism in crops: Metabolism of cycloxaprid in rice - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. Biodegradation of Volatile Chemicals in Soil: Separating Volatilization and Degradation in an Improved Test Setup (OECD 307) - PMC [pmc.ncbi.nlm.nih.gov]
- 11. HPLC-accelerator MS measurement of atrazine metabolites in human urine after dermal exposure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. apvma.gov.au [apvma.gov.au]
- 13. Atrazine degradation in soil: effects of adjuvants and a comparison of three mathematical models - PubMed [pubmed.ncbi.nlm.nih.gov]
- 14. atsdr.cdc.gov [atsdr.cdc.gov]
- 15. Assessing Exposure to Atrazine and Its Metabolites Using Biomonitoring - PMC [pmc.ncbi.nlm.nih.gov]
- 16. mdpi.com [mdpi.com]
- 17. Atrazine, deethylatrazine, and deisopropylatrazine in surface runoff from conservation tilled watersheds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. researchgate.net [researchgate.net]
- 19. pubs.acs.org [pubs.acs.org]

© 2026 BenchChem. All rights reserved.

- 20. Characterization of the atrazine's bound (nonextractable) residues using fractionation techniques for soil organic matter - PubMed [pubmed.ncbi.nlm.nih.gov]
- 21. researchgate.net [researchgate.net]
- 22. catalog.labcorp.com [catalog.labcorp.com]
- 23. OECD 305: Bioaccumulation in Fish | ibacon GmbH [ibacon.com]
- 24. oecd.org [oecd.org]
- 25. Bioaccumulation in fish | Pesticide Registration Toolkit | Food and Agriculture Organization of the United Nations [fao.org]
- 26. Atrazine Persistence in Sediment of Aquatic Microcosms | Environmental Protection Research [ojs.wiserpub.com]
- 27. researchgate.net [researchgate.net]
- 28. ccme.ca [ccme.ca]
- 29. biologicaldiversity.org [biologicaldiversity.org]
- 30. agilent.com [agilent.com]
- 31. atsdr.cdc.gov [atsdr.cdc.gov]
- 32. researchgate.net [researchgate.net]
- 33. pubs.usgs.gov [pubs.usgs.gov]
- 34. researchgate.net [researchgate.net]
- 35. researchgate.net [researchgate.net]
- 36. oecd.org [oecd.org]

- To cite this document: BenchChem. [An In-Depth Technical Guide to Ecotoxicology Studies Using Atrazine-ring-UL-^{14}C]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b034962/docs#an-in-depth-technical-guide-to-ecotoxicology-studies-using-atrazine-ring-ul-c]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

© 2026 BenchChem. All rights reserved.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.